

Application Notes and Protocols for Apelin Agonist 1

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For Researchers, Scientists, and Drug Development Professionals

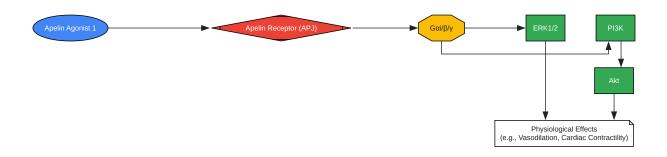
Introduction to Apelin Agonist 1

Apelin agonist 1, also identified as AM-2995, is a selective, orally available small molecule agonist for the Apelin receptor (APJ or APLNR).[1] The Apelin receptor is a G-protein coupled receptor (GPCR) that plays a crucial role in various physiological processes.[2][3][4] Activation of the APJ receptor by its endogenous ligands (apelin peptides) or synthetic agonists like Apelin agonist 1 is implicated in cardiovascular function, fluid homeostasis, angiogenesis, and energy metabolism.[2] Due to its role in these pathways, Apelin agonist 1 is a valuable tool compound for research into conditions such as heart failure and pulmonary arterial hypertension.

Mechanism of Action: The Apelin Signaling Pathway

Apelin agonist 1 mimics the action of endogenous apelin peptides by binding to and activating the APJ receptor. This receptor is primarily coupled to the inhibitory G-protein, Gαi. Upon activation, the receptor initiates a cascade of downstream signaling events. Key pathways include the activation of Phosphoinositide 3-kinase (PI3K)/Akt and the Extracellular signal-regulated kinase (ERK1/2) pathways. These signaling cascades are central to the cellular responses mediated by apelin, such as promoting cell survival, proliferation, and vasodilation.





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Caption: Apelin Receptor (APJ) Signaling Pathway.

Chemical Properties and Data Presentation

Quantitative data for **Apelin agonist 1** is summarized below for easy reference.

Table 1: Chemical Properties of Apelin Agonist 1

Property	Value	Source
CAS Number	2227512-85-6	
Synonym	AM-2995	
Molecular Formula	C23H20FN5O5S	
Molecular Weight	497.5 g/mol	

| Form | Typically supplied as a lyophilized powder | |

Table 2: Solubility and Stock Solution Preparation



Solvent	Recommended Concentration	Notes	Source
DMSO	1 mM - 10 mM	Soluble in DMSO. To enhance solubility, the tube can be warmed to 37°C and sonicated.	

| Aqueous Buffers | Not recommended for initial stock | Low solubility in aqueous solutions.

Dilute DMSO stock into buffer for final working concentration. | General Practice |

Table 3: Storage Conditions

Form	Temperature	Duration	Notes	Source
Lyophilized Powder	-20°C or -80°C	Years	Store in a dry, dark place. Avoid moisture.	
Stock Solution (in DMSO)	-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles.	

| Stock Solution (in DMSO) | -80°C | Up to 6 months | Preferred for long-term storage. Avoid frost-free freezers. | |

Experimental Protocols

The following protocols provide detailed methodologies for the reconstitution and storage of **Apelin agonist 1**. Adherence to these protocols is critical for ensuring the integrity and activity of the compound.

Protocol: Reconstitution of Lyophilized Apelin Agonist 1



This protocol describes the preparation of a concentrated stock solution from the lyophilized powder.

Materials:

- Vial of lyophilized Apelin agonist 1
- High-purity Dimethyl Sulfoxide (DMSO)
- Sterile, low-adsorption polypropylene microcentrifuge tubes
- Calibrated precision pipettes and sterile tips
- Vortex mixer
- Microcentrifuge
- (Optional) Water bath or sonicator

Procedure:

- Equilibrate Vial: Before opening, allow the vial of lyophilized powder to equilibrate to room temperature for at least 20-30 minutes. This crucial step prevents atmospheric moisture from condensing inside the vial, which can compromise the stability of the compound.
- Centrifuge: Briefly centrifuge the vial at a low speed (e.g., ~1,000 x g for 1 minute) to ensure all the lyophilized powder is collected at the bottom of the vial.
- Prepare Stock Solution:
 - Carefully open the vial.
 - Using a calibrated pipette, add the required volume of DMSO to achieve the desired stock concentration (e.g., for a 10 mM stock from 1 mg of powder, add 201 μL of DMSO).
 - Refer to the calculation: Volume (L) = Mass (g) / (Concentration (mol/L) * Molecular Weight (g/mol))



- Ensure Complete Dissolution:
 - Recap the vial securely and vortex gently for 15-30 seconds.
 - Visually inspect the solution to ensure all powder has dissolved.
 - If solubility is an issue, gently warm the solution to 37°C for a few minutes or place it in an ultrasonic bath for a short period. Avoid vigorous shaking, which can degrade the compound.
- Final Centrifugation: Centrifuge the vial again to pellet any undissolved particulates and to ensure the entire solution is collected at the bottom for accurate aliquoting.

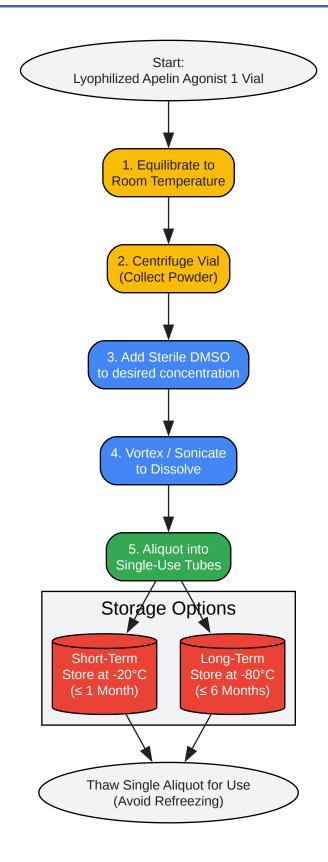
Protocol: Aliquoting and Storage of Stock Solution

Proper storage is essential to maintain the agonist's activity over time. Never store the stock solution in a frost-free freezer due to temperature fluctuations.

Procedure:

- Prepare Aliquots: Based on the typical volume needed for your experiments, dispense the stock solution into single-use, sterile, low-adsorption polypropylene tubes. Aliquot volumes should ideally be greater than 20 µL to minimize evaporation and adsorption effects.
- Labeling: Clearly label each aliquot with the compound name, concentration, date, and solvent.
- Short-Term Storage: For use within one month, store the aliquots at -20°C.
- Long-Term Storage: For storage longer than one month, store the aliquots at -80°C for up to six months.
- Usage: When needed, remove a single aliquot from the freezer and allow it to thaw
 completely at room temperature. Briefly centrifuge before opening. Avoid repeated freezethaw cycles of the same aliquot, as this is a primary cause of compound degradation.
 Discard any unused portion of the thawed aliquot.





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Caption: Workflow for Reconstitution and Storage.



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